

An In-depth Technical Guide to 1-Methylindoline: Properties, Structure, and Applications

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Compound of Interest

Compound Name: 1-Methylindoline

Cat. No.: B1632755

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This guide provides a comprehensive technical overview of **1-methylindoline**, a heterocyclic organic compound of significant interest to researchers and professionals in drug development and organic synthesis. We will delve into its core chemical and physical properties, molecular structure, synthesis, and key applications, supported by experimental data and established scientific literature.

Introduction to 1-Methylindoline

1-Methylindoline, also known as N-methylindoline, is characterized by a bicyclic structure where a benzene ring is fused to a five-membered nitrogen-containing ring, with a methyl group attached to the nitrogen atom.^[1] Its formal IUPAC name is 1-methyl-2,3-dihydro-1H-indole.^{[2][3]} This compound serves as a crucial building block in the synthesis of more complex molecules and has been investigated for its potential pharmacological activities.^[1]

Identifier	Value
CAS Number	824-21-5 ^[4]
Molecular Formula	C ₉ H ₁₁ N ^[2]
Molecular Weight	133.19 g/mol ^[2]
PubChem CID	55830 ^[2]

Molecular Structure and Spectroscopic Profile

The structure of **1-methylindoline** features a saturated five-membered ring fused to an aromatic benzene ring. This configuration imparts specific chemical reactivity and physical properties to the molecule.

Structural Visualization

The following diagram illustrates the chemical structure of **1-methylindoline**.

Caption: Chemical structure of **1-Methylindoline**.

Spectroscopic Data

Spectroscopic analysis is fundamental to confirming the identity and purity of **1-methylindoline**. While specific spectra for **1-methylindoline** are not readily available in the provided search results, data for the closely related compound, 1-methylindole, offers valuable insights. Theoretical and experimental studies on 1-methylindole using FT-Raman, FT-IR, UV-Vis, and NMR techniques have been conducted to characterize its structural and electronic properties.^[5] For **1-methylindoline**, spectroscopic data can be obtained from suppliers, with some providing access to NMR, HPLC, and LC-MS data.^[6]

Physicochemical Properties

The physical and chemical properties of **1-methylindoline** are crucial for its handling, storage, and application in chemical reactions.

Property	Value	Source
Boiling Point	223.6 °C at 760 mmHg	^[2] ^[4]
Density	1.027 g/cm ³	^[2] ^[4]
Flash Point	80.9 °C	^[2] ^[4]
Appearance	Light yellow to yellow liquid	^[7]
Storage Temperature	2-8°C, sealed in a dry environment	^[6] ^[7]
Purity	Typically >95.0% (GC)	

Synthesis of 1-Methylindoline

Several synthetic routes can be employed to produce **1-methylindoline**. These methods often involve the modification of indole or indoline precursors.

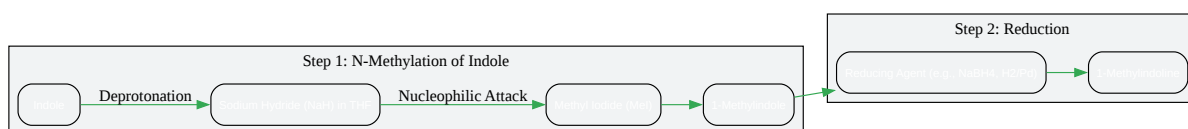
Synthetic Pathways

Common synthetic strategies include:

- **N-Alkylation of Indoline:** The most direct method involves the alkylation of indoline with a methylating agent.
- **Reduction of 1-Methylindole:** The corresponding unsaturated compound, 1-methylindole, can be reduced to yield **1-methylindoline**.
- **Friedel-Crafts Reactions:** Indole derivatives can undergo Friedel-Crafts acylation as a step towards more complex structures, which can then be modified to form **1-methylindoline** derivatives.^[1]
- **Suzuki-Miyaura Cross-Coupling:** This method is useful for the arylation of 1-methylindoles, demonstrating a versatile approach to functionalized indole structures.^[1]
- **Lithiation Reactions:** Selective lithiation can be used to introduce substituents at specific positions on the indole ring, which can then be further manipulated.^[1]

Example Synthetic Protocol: N-Methylation of Indole followed by Reduction

This two-step process provides a reliable method for the synthesis of **1-methylindoline**.



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Caption: Two-step synthesis of **1-methylindoline**.

Step-by-Step Methodology:

- N-Methylation of Indole:
 - Dissolve indole in an anhydrous aprotic solvent such as tetrahydrofuran (THF).
 - Add a strong base, like sodium hydride (NaH), portion-wise at 0°C to deprotonate the indole nitrogen.
 - After the evolution of hydrogen gas ceases, add methyl iodide (MeI) dropwise.
 - Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
 - Quench the reaction with water and extract the product with an organic solvent.
 - Dry the organic layer, concentrate it under reduced pressure, and purify the crude 1-methylindole by column chromatography or distillation.
- Reduction of 1-Methylindole:
 - Dissolve the purified 1-methylindole in a suitable solvent (e.g., methanol or ethanol).
 - Add a reducing agent such as sodium borohydride (NaBH₄) in portions or use catalytic hydrogenation (H₂ gas with a palladium on carbon catalyst).
 - Monitor the reaction by TLC until all the starting material is consumed.
 - Work up the reaction mixture accordingly (e.g., acidify and then basify for NaBH₄ reduction, or filter the catalyst for hydrogenation).
 - Extract the product, dry the organic phase, and remove the solvent to yield **1-methylindoline**.

- Further purification can be achieved by distillation under reduced pressure.

Reactivity and Applications

1-Methylindoline's structure, an aromatic amine derivative, dictates its reactivity.[1] The nitrogen atom's lone pair of electrons can participate in various reactions, and the aromatic ring is susceptible to electrophilic substitution.

Key Reactions

- **Electrophilic Aromatic Substitution:** The benzene ring can undergo reactions such as nitration, halogenation, and Friedel-Crafts acylation/alkylation. The N-methylindoline moiety generally directs incoming electrophiles to the para position (position 5) relative to the nitrogen.
- **Oxidation:** The indoline ring can be oxidized to the corresponding indole or oxindole derivatives under specific conditions.
- **N-Dealkylation:** The methyl group on the nitrogen can be removed under certain reaction conditions, though this is often challenging.

Applications in Drug Discovery and Organic Synthesis

1-Methylindoline and its derivatives are valuable intermediates in the pharmaceutical and agrochemical industries.[8]

- **Pharmaceutical Scaffolds:** The indoline core is a common motif in many biologically active compounds. **1-Methylindoline** serves as a starting material for synthesizing molecules with potential anti-inflammatory and anticancer properties.[1] For instance, it is a key intermediate in the synthesis of Osimertinib, a targeted therapy for non-small cell lung cancer.[9]
- **Research Chemical:** It is widely used in medicinal chemistry to explore structure-activity relationships (SAR) of new drug candidates.[9]
- **Synthesis of Dyes and Functional Materials:** The chromophoric properties of the indole system make its derivatives, including those of **1-methylindoline**, useful in the development of dyes and other functional materials.

Safety and Handling

1-Methylindoline is classified as a combustible liquid and can cause skin, eye, and respiratory irritation.[2][10]

Hazard Statements:

- H227: Combustible liquid.[2]
- H315: Causes skin irritation.[2][10]
- H319: Causes serious eye irritation.[2][10]
- H335: May cause respiratory irritation.[2][10]

Precautionary Measures:

- Handling: Use in a well-ventilated area, preferably in a fume hood.[11] Avoid contact with skin, eyes, and clothing.[11] Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[11]
- Storage: Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[6] Keep the container tightly closed.[11]
- Disposal: Dispose of contents and container in accordance with local, regional, and national regulations.[11]

Conclusion

1-Methylindoline is a versatile heterocyclic compound with a well-defined chemical structure and a range of important applications, particularly in the synthesis of pharmaceuticals. A thorough understanding of its properties, synthesis, and reactivity is essential for its effective and safe utilization in research and development. This guide has provided a detailed technical overview to support scientists and professionals in their work with this valuable chemical intermediate.

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